

Chlorotriethylsilane: A Comprehensive Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorotriethylsilane

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Introduction

Chlorotriethylsilane ($(C_2H_5)_3SiCl$), also known as triethylsilyl chloride (TESCl), is a versatile organosilicon compound widely utilized in organic synthesis, particularly as a protecting group for hydroxyl, amine, and thiol functionalities.[1][2] Its role as a silylating agent and a Lewis acid catalyst makes it an important reagent in the synthesis of complex molecules, including active pharmaceutical ingredients.[1][3][4] A thorough understanding of its physical properties is paramount for its safe handling, effective application in chemical reactions, and for the purification of resulting products. This technical guide provides an in-depth overview of the core physical properties of **chlorotriethylsilane**, complete with experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **chlorotriethylsilane** define its behavior under various conditions. It is generally described as a clear, colorless to slightly yellow liquid with a pungent odor. It is known to be sensitive to moisture and reacts with water and other protic solvents.

Quantitative Physical Data

A summary of the key physical properties of **chlorotriethylsilane** is presented in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Weight	150.72	g/mol	
Density	0.898	g/mL	at 25 °C
Boiling Point	142-144	°C	at standard atmospheric pressure
Melting Point	-50	°C	
Refractive Index	1.430	at 20 °C	
Vapor Pressure	9.6-60	hPa	at 20-50 °C
Solubility	Soluble in aprotic organic solvents		

Experimental Protocols for Property Determination

Accurate determination of physical properties is crucial for chemical characterization. The following section outlines standardized methodologies for measuring the key physical parameters of liquid compounds like **chlorotriethylsilane**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **chlorotriethylsilane**, this is a key indicator of its volatility and is essential for purification by distillation.

Methodology: Distillation Method (based on OECD Guideline 103)

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle) are assembled for simple distillation.
- Procedure:
 - A measured volume of **chlorotriethylsilane** is placed in the distillation flask along with boiling chips to ensure smooth boiling.

- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- The liquid is heated, and the temperature is recorded when the first drop of distillate is collected in the receiving flask.
- The temperature is monitored throughout the distillation process. The boiling point is the constant temperature recorded during the distillation of the bulk of the liquid.
- Data Analysis: The observed boiling point is corrected to standard atmospheric pressure if the determination is carried out at a different pressure.

Density Determination

Density is the mass per unit volume of a substance and is an important parameter for quality control and for calculations involving mass-to-volume conversions.

Methodology: Pycnometer Method (based on ASTM D3505)

- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a constant-temperature bath.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately determined.
 - The pycnometer is filled with **chlorotriethylsilane**, taking care to avoid air bubbles.
 - The filled pycnometer is placed in a constant-temperature bath (e.g., at 25 °C) until thermal equilibrium is reached.
 - The volume is adjusted precisely to the calibration mark, and the exterior of the pycnometer is cleaned and dried.
 - The mass of the filled pycnometer is determined.
- Data Analysis: The density is calculated by dividing the mass of the **chlorotriethylsilane** (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of

the pycnometer.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a sensitive measure of purity and composition.

Methodology: Abbe Refractometer (based on ASTM D1218)

- Apparatus: An Abbe refractometer with a light source (typically a sodium D line) and a constant-temperature water circulator.
- Procedure:
 - The refractometer prisms are cleaned and calibrated using a standard of known refractive index.
 - A few drops of **chlorotriethylsilane** are placed on the surface of the measuring prism.
 - The prisms are closed, and the sample is allowed to come to the desired temperature (e.g., 20 °C) by the circulating water bath.
 - The light source is switched on, and the handwheel is adjusted to bring the boundary line between the light and dark fields into the center of the crosshairs in the eyepiece.
 - The refractive index is read directly from the instrument's scale.
- Data Analysis: The obtained value is the refractive index of the sample at the specified temperature and wavelength.

Melting Point Determination

The melting point is the temperature at which a substance changes from a solid to a liquid. For substances like **chlorotriethylsilane** that are liquid at room temperature, this is determined at sub-ambient temperatures.

Methodology: Capillary Tube Method (based on OECD Guideline 102)

- Apparatus: A melting point apparatus with a cooling capability, a thermometer, and capillary tubes.
- Procedure:
 - A small amount of **chlorotriethylsilane** is frozen.
 - A small amount of the frozen solid is introduced into a capillary tube.
 - The capillary tube is placed in the melting point apparatus, which is cooled to a temperature below the expected melting point.
 - The temperature is slowly increased while observing the sample.
 - The temperature at which the first signs of melting are observed and the temperature at which the last solid particle disappears are recorded as the melting point range.
- Data Analysis: The melting point is reported as a range of temperatures.

Solubility Assessment

Solubility describes the ability of a substance to dissolve in a solvent. **Chlorotriethylsilane's** solubility is crucial for its use in various reaction media.

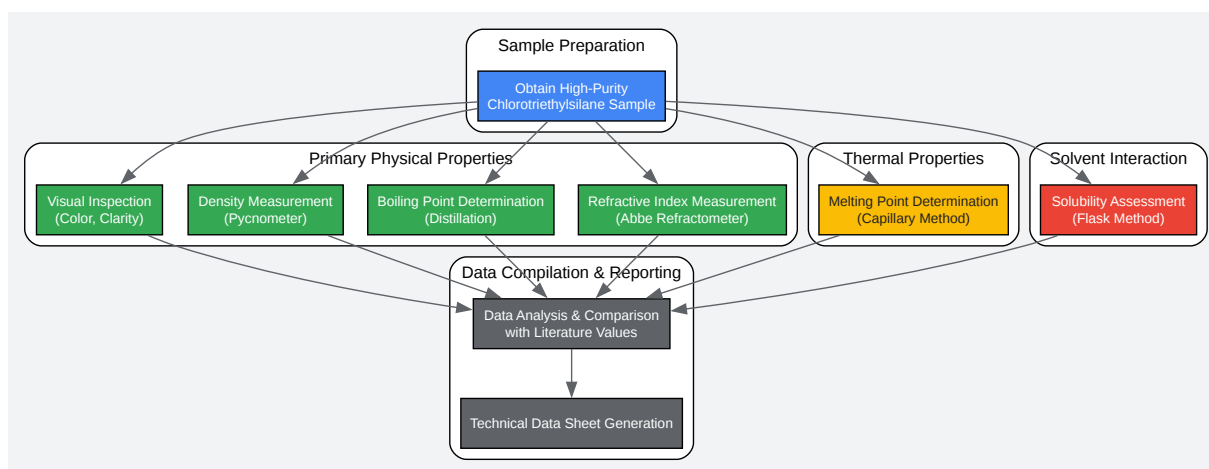
Methodology: Flask Method (based on OECD Guideline 105)

- Apparatus: A flask with a stirrer, a constant-temperature bath, and an analytical method to determine the concentration of the solute (e.g., gas chromatography).
- Procedure:
 - An excess amount of **chlorotriethylsilane** is added to a known volume of the aprotic organic solvent in the flask.
 - The mixture is agitated in the constant-temperature bath for a prolonged period to ensure that equilibrium is reached.
 - The mixture is then allowed to stand to allow undissolved material to separate.

- A sample of the supernatant is carefully taken and its concentration is determined using a suitable analytical technique.
- Data Analysis: The solubility is expressed as the mass or moles of **chlorotriethylsilane** dissolved per unit volume or mass of the solvent at the specified temperature.

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of a liquid chemical like **chlorotriethylsilane**.



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Caption: Workflow for the characterization of physical properties.

Conclusion

The physical properties of **chlorotriethylsilane** are well-defined and critical for its application in research and development. The data and experimental protocols presented in this guide provide a comprehensive resource for scientists and professionals. Adherence to standardized methodologies ensures the generation of accurate and reproducible data, which is essential for the successful and safe implementation of this versatile reagent in synthetic chemistry.

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References

- 1. store.astm.org [store.astm.org]
- 2. store.astm.org [store.astm.org]
- 3. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 103 ... - OECD - Google ブックス [books.google.co.jp]
- 4. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
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